

Magnesium Fluoride Powder: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Magnesium fluoride, powder

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical formula, structure, and properties of magnesium fluoride (MgF_2) powder. The information is curated for professionals in research, science, and drug development who require a thorough understanding of this versatile inorganic compound.

Chemical Formula and Nomenclature

Magnesium fluoride is an inorganic salt with the chemical formula MgF_2 .^{[1][2]} It is also known by other names, including Sellaite and Irtan-1.^{[1][3]} The compound consists of one magnesium cation (Mg^{2+}) and two fluoride anions (F^-) joined by ionic bonds.^[1]

Crystal Structure

Magnesium fluoride primarily crystallizes in a tetragonal rutile structure.^{[1][4][5]} This structure is characterized by octahedrally coordinated Mg^{2+} cations and three-coordinate F^- anions.^{[1][4]} The unit cell of the tetragonal structure contains two formula units of MgF_2 .^[6] A cubic crystal structure for MgF_2 also exists.^[7]

The lattice parameters for the tetragonal structure are:

- $a = 4.660 \text{ \AA}$ ^[5]
- $c = 3.078 \text{ \AA}$ ^[5]

In this structure, the Mg^{2+} ion is bonded to six F^- ions, forming MgF_6 octahedra.^[4] These octahedra share both corners and edges.^[4] The bond lengths between magnesium and fluorine are not all equal, with two shorter bonds (1.98 Å) and four longer bonds (1.99 Å).^[4] Each fluorine ion is bonded to three magnesium ions in a distorted trigonal planar geometry.^[4]

Visualization of the Crystal Structure

The following diagram illustrates the unit cell of the tetragonal crystal structure of magnesium fluoride.

Caption: Ball-and-stick model of the MgF_2 unit cell.

Physicochemical Properties

Magnesium fluoride powder is a white to colorless crystalline solid.^{[1][2]} A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molar Mass	62.3018 g/mol	^[1]
Density	3.148 g/cm ³	^[1]
Melting Point	1,263 °C (2,305 °F; 1,536 K)	^[1]
Boiling Point	2,260 °C (4,100 °F; 2,530 K)	^[1]
Solubility in Water	0.013 g/100 mL	^[1]
Solubility Product (K _{sp})	5.16×10^{-11}	^[1]
Refractive Index (n _D)	1.37397	^[1]
Crystal System	Tetragonal	^{[1][4]}
Space Group	P4 ₂ /mm, No. 136	^[4]

Magnesium fluoride is insoluble in water and alcohol, slightly soluble in dilute acids, and soluble in nitric acid.^{[2][8]} It is known for its transparency over a wide range of wavelengths, from the vacuum ultraviolet (VUV) to the infrared (IR) regions.^[1]

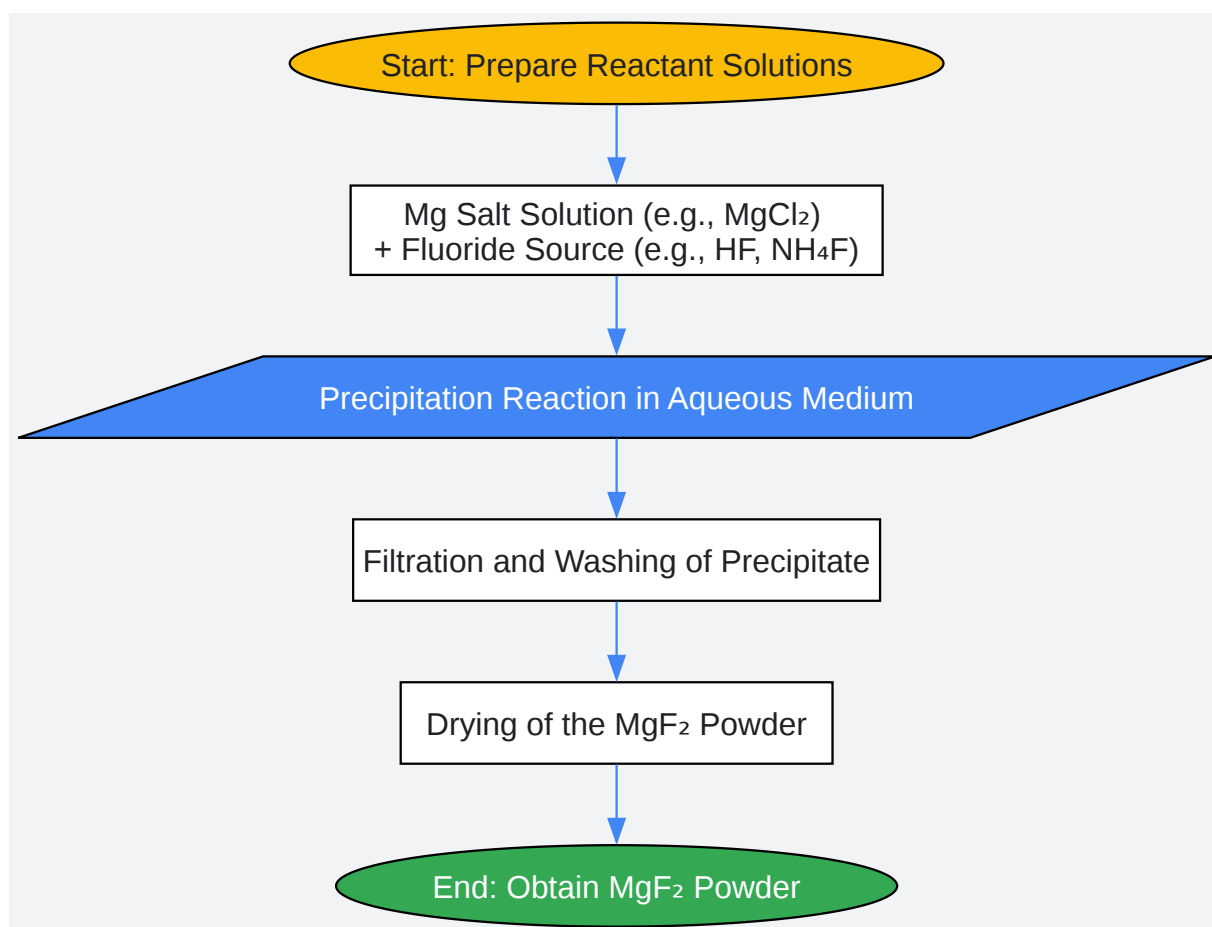
Experimental Protocols: Synthesis of Magnesium Fluoride Powder

Several methods are employed for the synthesis of magnesium fluoride powder. The choice of method often depends on the desired purity and particle size of the final product.

Wet Chemical Precipitation Method

This method involves the reaction of a soluble magnesium salt with a fluoride source in an aqueous solution.

Workflow Diagram:



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Caption: Workflow for wet chemical synthesis of MgF_2 .

Detailed Methodology:

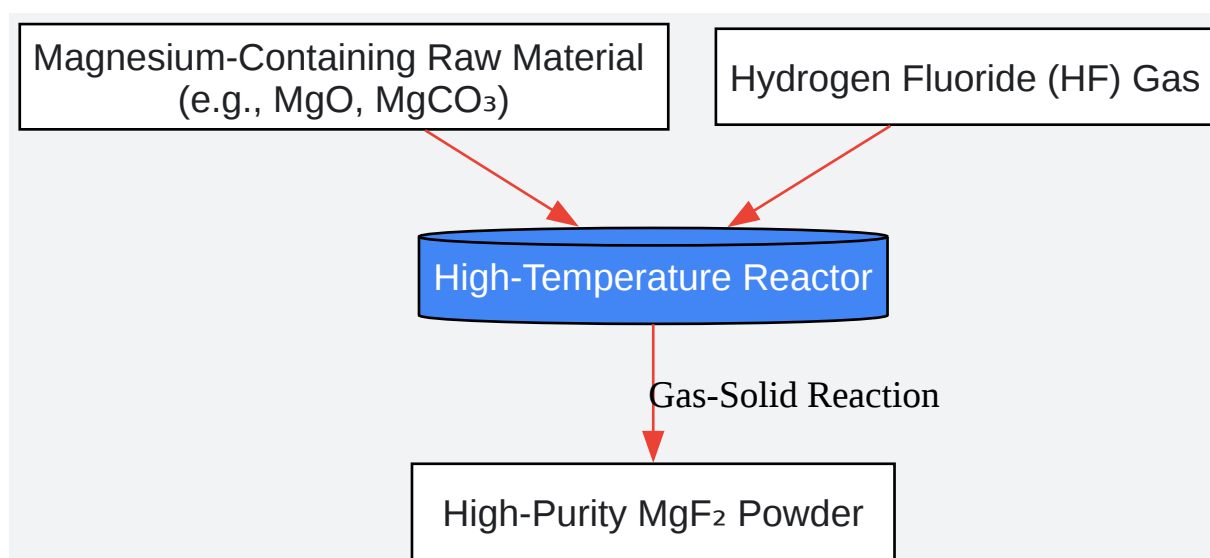
- **Reactant Preparation:** Prepare aqueous solutions of a magnesium salt (e.g., magnesium chloride or magnesium sulfate) and a fluoride source (e.g., hydrofluoric acid or ammonium bifluoride).
- **Precipitation:** Add the fluoride solution to the magnesium salt solution under controlled temperature and stirring to precipitate magnesium fluoride. The reaction for the use of magnesium oxide and ammonium bifluoride is: $\text{MgO} + (\text{NH}_4)\text{HF}_2 \rightarrow \text{MgF}_2 + \text{NH}_3 + \text{H}_2\text{O}$.^[1]
- **Filtration and Washing:** Filter the resulting precipitate to separate it from the solution. Wash the collected solid with deionized water to remove any unreacted reagents and byproducts.
- **Drying:** Dry the washed magnesium fluoride powder in an oven at a specified temperature to remove residual water.

Gas Phase Fluorination Method

This method involves the direct reaction of a magnesium-containing raw material with hydrogen fluoride gas at elevated temperatures. This process can yield high-purity magnesium fluoride.

^[9]

Logical Relationship Diagram:



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Caption: Gas phase fluorination process for MgF_2 .

Detailed Methodology:

- **Raw Material Preparation:** Place the dried, powdered magnesium-containing raw material (e.g., magnesium oxide) into a reactor.
- **Heating:** Heat the reactor to the reaction temperature.
- **Fluorination:** Introduce hydrogen fluoride gas into the reactor to react with the magnesium raw material, forming magnesium fluoride.
- **Product Collection:** After the reaction is complete, the resulting high-purity magnesium fluoride powder is collected.

Applications in Research and Development

The unique properties of magnesium fluoride powder make it a valuable material in various research and development applications, including:

- **Optical Coatings:** Due to its low refractive index and broad transparency, it is widely used as an anti-reflection coating on optical components.^[10]
- **UV and IR Optics:** Its transparency in the ultraviolet and infrared regions makes it suitable for manufacturing lenses, windows, and prisms for these spectral ranges.^{[1][10]}
- **Ceramics and Glass Manufacturing:** It is used as a component in the production of specialized ceramics and glasses.^{[8][10]}
- **Catalysis:** It can act as a catalyst in various chemical reactions.^[10]
- **Drug Development:** While not a direct therapeutic agent, its properties can be utilized in the development of drug delivery systems or as a component in analytical instrumentation.

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